

Kadsuphilol B: A Technical Guide to its Potential Biological Activities

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Compound of Interest

Compound Name: *kadsuphilol B*

Cat. No.: B15239646

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Disclaimer: This technical guide provides a comprehensive overview of the potential biological activities of **kadsuphilol B**. As of the latest literature review, specific quantitative data on the biological activities of **kadsuphilol B** are not available. Therefore, this document summarizes the known information on **kadsuphilol B** and presents illustrative data and experimental protocols from closely related lignans isolated from the Kadsura genus to highlight its potential pharmacological profile.

Introduction

Kadsuphilol B is a dibenzocyclooctadiene lignan isolated from the leaves and stems of *Kadsura philippinensis*. Lignans from the *Kadsura* genus, a plant group used in traditional medicine, have garnered significant scientific interest due to their diverse and potent biological activities. These activities include anti-inflammatory, antioxidant, cytotoxic, anti-HIV, and hepatoprotective effects. This guide synthesizes the available information on **kadsuphilol B** and related compounds to provide a technical resource for researchers, scientists, and drug development professionals.

Chemical Structure

Kadsuphilol B belongs to the C18-dibenzocyclooctadiene class of lignans. Its structure was elucidated through spectroscopic analyses, including 2D NMR experiments.

Potential Biological Activities

While direct biological activity data for **kadsuphilol B** is limited, the broader class of Kadsura lignans exhibits a range of significant pharmacological effects. The following sections detail these activities, with quantitative data from representative Kadsura lignans to illustrate the potential of this compound class.

Antioxidant Activity

The initial study on **kadsuphilol B** included an evaluation of its radical-scavenging activity. While specific data for **kadsuphilol B** was not detailed, a related compound, kadsuphilol C, demonstrated potent antioxidant effects in a DPPH assay.

Anti-Inflammatory Activity

Numerous lignans from the Kadsura genus have demonstrated significant anti-inflammatory properties. For instance, several dibenzocyclooctadiene lignans isolated from Kadsura induta and Kadsura heteroclite have been shown to inhibit the production of nitric oxide (NO) and tumor necrosis factor-alpha (TNF- α) in lipopolysaccharide (LPS)-stimulated RAW264.7 macrophages.

Table 1: Anti-Inflammatory Activity of Representative Kadsura Lignans

Compound	Source	Assay	Target/Marker	IC50 (μ M)	Reference
Kadsuindutain A	Kadsura induta	NO			

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